In-Depth Technical Guide: Synthesis of O-Cyclopropylhydroxylamine Hydrochloride

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Compound of Interest

Compound Name:	*O-cyclopropylhydroxylamine hydrochloride*
CAS No.:	*672299-63-7*
Cat. No.:	*B6157809*

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Executive Summary

Target Molecule:**O-Cyclopropylhydroxylamine Hydrochloride** (CAS: 102123-74-0 [Free base/Salt generic]) Primary Application: A critical building block in medicinal chemistry, serving as a bioisostere for O-ethyl or O-isopropyl groups. It introduces metabolic stability and unique conformational constraints to drug candidates. Synthesis Challenge: The direct alkylation of hydroxylamine with cyclopropyl halides is kinetically inhibited due to the high energy barrier of SN2 reactions on cyclopropyl rings (I-strain and trajectory constraints). Recommended Route: A three-step sequence utilizing Simmons–Smith cyclopropanation of an N-vinyloxyphthalimide intermediate. This route, validated by Lovato and Kürti (2020), avoids the futile direct alkylation approach and offers a scalable, high-yielding pathway.

Retrosynthetic Analysis & Rational Design

The "Cyclopropyl Barrier"

Standard synthesis of O-alkyl hydroxylamines involves the nucleophilic attack of N-hydroxyphthalimide (NHPI) on an alkyl halide.

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- Reaction: NHPI + R-Br + Base

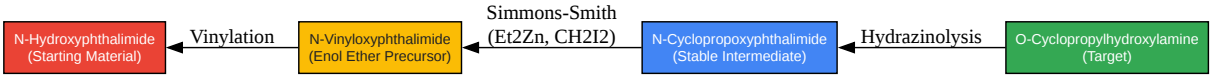
  N-Alkoxyphthalimide

- Limitation: When R = Cyclopropyl, this reaction fails. The transition state for SN2 inversion at a cyclopropyl carbon requires the ring bonds to flatten towards 120°, introducing immense angle strain. Consequently, cyclopropyl bromide is inert to standard nucleophilic displacement.

The "Vinyloxy Detour" Strategy

To circumvent this, we employ a Simmons–Smith cyclopropanation on an electron-rich enol ether.

- Precursor Assembly: Construct the C–O bond first using a vinyl group (N-vinyloxyphthalimide).
- Ring Formation: Convert the vinyl group to a cyclopropyl group via carbenoid insertion.
- Deprotection: Reveal the hydroxylamine using standard hydrazinolysis.



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Figure 1: Retrosynthetic logic bypassing the direct alkylation barrier.

Detailed Experimental Protocol

Phase 1: Preparation of N-Vinyloxyphthalimide

Note: Two methods are available. Method A (Palladium-catalyzed) is preferred for efficiency. Method B (Elimination) is a robust alternative using standard reagents.

Method A: Pd-Catalyzed Vinylation (Preferred)

Reagents:N-Hydroxyphthalimide (NHPI), Vinyl Acetate, $Pd(OAc)_2$.

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- Setup: In a flame-dried flask, dissolve NHPI (1.0 equiv) in vinyl acetate (excess, serves as solvent/reagent).
- Catalyst: Add $Pd(OAc)_2$ (2–5 mol%).
- Reaction: Heat to 60°C under N_2 atmosphere for 12–24 hours.
- Workup: Filter through a celite pad to remove Pd. Concentrate the filtrate under reduced pressure.
- Purification: Recrystallize from EtOH/Hexane or perform flash chromatography (Silica, EtOAc/Hexanes) to yield N-vinyloxyphthalimide as a white solid.

Phase 2: Simmons–Smith Cyclopropanation (The Critical Step)

This step installs the cyclopropane ring. The use of Trifluoroacetic acid (TFA) accelerates the formation of the active zinc carbenoid species.

Reagents:

- N-Vinyloxyphthalimide (from Phase 1)
- Diethylzinc (Et_2Zn) (1.0 M in Hexanes) [DANGER: Pyrophoric]
- Diiodomethane (CH_2I2)
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM, Anhydrous)

Protocol:

- Preparation: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, addition funnel, and N_2 inlet.
- Solvent Charge: Add anhydrous DCM (0.2 M relative to substrate) and cool to 0°C.

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- Carbenoid Generation:
  - Add Et_2Zn (2.0 equiv) carefully via syringe.
  - Slowly add TFA (2.0 equiv) dropwise. Caution: Exothermic gas evolution (ethane).
  - Stir for 20 minutes at 0°C.
  - Add CH_2I_2 (2.0 equiv) dropwise. Stir for another 20 minutes to form the active species (CF_3COO-Zn-CH_2I).
- Substrate Addition: Dissolve N-vinyloxyphthalimide (1.0 equiv) in minimal DCM and add dropwise to the reaction mixture at 0°C.
- Reaction: Remove the ice bath and reflux (approx. 40°C) for 2–4 hours. Monitor by TLC (disappearance of vinyl starting material).[1]
- Quench: Cool to 0°C. Quench carefully with saturated aqueous NH_4Cl. Warning: Residual Et_2Zn will react vigorously.
- Extraction: Separate layers. Extract aqueous phase with DCM (3x). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Flash chromatography (10–30% EtOAc in Hexanes) yields N-cyclopropoxyphthalimide (Compound 16a).

Phase 3: Deprotection and Salt Formation

The free base O-cyclopropylhydroxylamine is volatile and prone to decomposition. Immediate conversion to the hydrochloride salt is required.

Reagents:

- N-Cyclopropoxyphthalimide (Compound 16a)
- Hydrazine hydrate ($N_2H_4 \cdot H_2O$)
- Diethyl ether (Et_2O) or Dichloromethane (DCM)

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- HCl (4M in Dioxane or 2M in Et_2O)

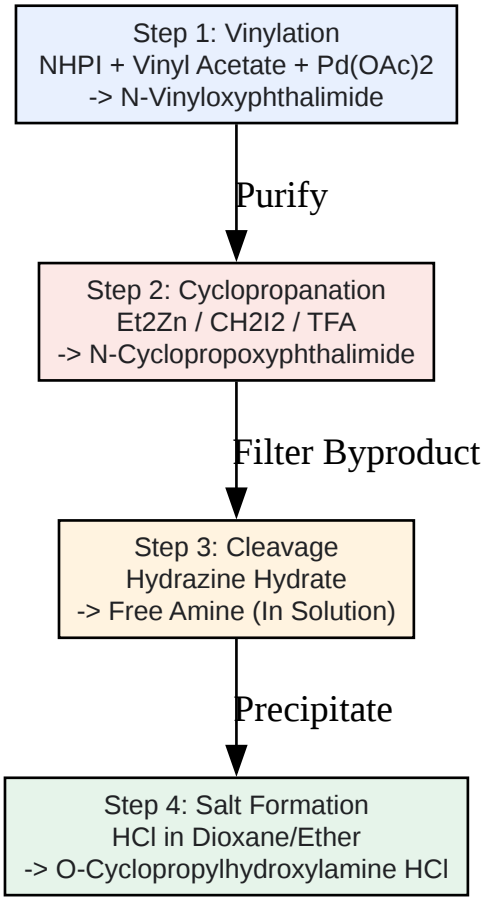
Protocol:

- Cleavage: Dissolve N-cyclopropoxyphthalimide (1.0 equiv) in DCM or EtOH at 0°C.
- Hydrazinolysis: Add Hydrazine hydrate (3.0 equiv) dropwise.
- Stirring: Warm to room temperature and stir for 1–2 hours. A white precipitate (phthalhydrazide byproduct) will form rapidly.
- Filtration: Filter off the solid phthalhydrazide. Wash the cake with cold Et_2O.
- Isolation (Crucial):
  - The filtrate contains the free base amine. Do not concentrate to dryness as the product is volatile.
  - Cool the filtrate to 0°C.[2]
- Salt Formation: Add HCl solution (1.5 equiv) dropwise with vigorous stirring. The hydrochloride salt will precipitate immediately.
- Final Collection: Filter the white solid, wash with cold Et_2O, and dry under vacuum (avoid heat).
- Yield: Typically >80% for the final step.

Process Logic & Visualization

Reaction Workflow

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Figure 2: Step-by-step reaction workflow.

Critical Process Parameters (CPPs)

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Parameter	Specification	Rationale
Et_2Zn Quench	Slow addition of NH_4Cl at 0°C	Prevents uncontrollable exotherm and zinc residue fires.
TFA Addition	Dropwise at 0°C	TFA accelerates carbenoid formation but generates ethane gas; rapid addition risks pressure buildup.
Free Base Handling	Keep in solution at <20°C	O-Cyclopropylhydroxylamine free base is volatile (bp approx. 60-70°C) and can be lost on rotovap.
Stoichiometry	2.0 equiv of Simmons-Smith reagent	The phthalimide carbonyls can coordinate zinc, requiring excess reagent to ensure full conversion of the alkene.

Safety & Handling

- Diethylzinc (Et_2Zn): Pyrophoric. Must be handled under strict inert atmosphere (Ar/N_2). Use a long needle and positive pressure for transfer. Have a bucket of sand nearby in case of spills.
- Hydrazine Hydrate: Potent carcinogen and skin sensitizer. Use double gloves and work in a fume hood.
- Diiodomethane: Light sensitive and toxic. Store in amber bottles with copper wire to stabilize.

References

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Sources

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- To cite this document: BenchChem. [In-Depth Technical Guide: Synthesis of O-Cyclopropylhydroxylamine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6157809/docs#in-depth-technical-guide-synthesis-of-o-cyclopropylhydroxylamine-hydrochloride]

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